

Application Note: Solubilization & Handling of 5-(4-Hydroxyphenyl)nicotinic Acid

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Compound of Interest

Compound Name: 5-(4-Hydroxyphenyl)nicotinic acid

CAS No.: 1181566-40-4

Cat. No.: B1498888

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Executive Summary & Compound Profile

5-(4-Hydroxyphenyl)nicotinic acid is a bifunctional heterocyclic building block often used in the synthesis of NAD⁺ biosynthesis modulators and kinase inhibitors. Its structure combines a pyridine core, a carboxylic acid, and a phenolic moiety.

This specific arrangement creates a zwitterionic challenge: the molecule possesses both acidic (carboxylic acid, phenol) and basic (pyridine nitrogen) sites. Consequently, its solubility is highly pH-dependent, often leading to precipitation in neutral aqueous buffers—a common cause of "false negatives" in biological assays.

Physicochemical Profile

Property	Value (Estimated/Experimental)	Implication for Handling
CAS Number	1181566-40-4	Use for catalog verification.
Formula	C ₁₂ H ₉ NO ₃	MW: 215.21 g/mol .
pKa ₁ (Pyridine N)	~3.5 (Conjugate acid)	Protonated at pH < 3.
pKa ₂ (Carboxyl)	~4.2	Deprotonated (anionic) at pH > 5.
pKa ₃ (Phenol)	~9.8	Deprotonated (dianionic) at pH > 10.
LogP	~2.1 (Neutral form)	Moderate lipophilicity; poor water solubility.
Solubility (Water)	< 0.1 mg/mL (at pH 7)	Insoluble in neutral buffers without co-solvents.
Solubility (DMSO)	> 25 mg/mL	Recommended solvent for stock solutions.

Critical Solubilization Logic (The "Why")

To successfully solubilize this compound, you must manipulate its ionization state.

- The Neutral Trap (pH 3–5): In this range, the molecule exists largely as a neutral zwitterion (or uncharged species), where the carboxylic acid is partially ionized but the pyridine is protonated, or the molecule is simply uncharged. This is the zone of minimum solubility.
- The Basic Strategy (pH > 8): Raising the pH deprotonates the carboxylic acid (), increasing polarity. Raising it further (>10) deprotonates the phenol (), creating a highly soluble dianion.
- The Organic Solvent Strategy: DMSO (Dimethyl sulfoxide) disrupts the intermolecular hydrogen bonding of the crystal lattice, solubilizing the neutral form effectively.

Visualization: Solubility Decision Tree

The following diagram illustrates the logical flow for preparing your samples based on the downstream application.

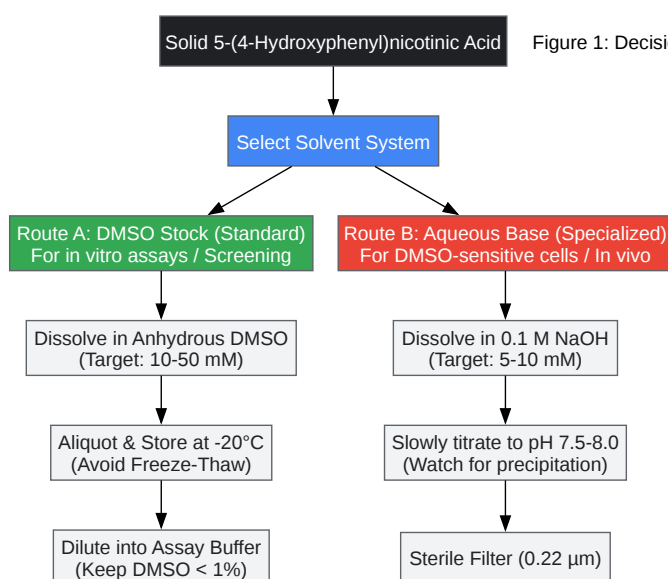


Figure 1: Decision Logic for Solubilization based on experimental requirements.

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Detailed Protocols

Protocol A: Preparation of DMSO Stock Solution (Standard)

Best for: High-throughput screening, enzymatic assays, and cell culture (where <0.5% DMSO is tolerated).

Materials:

- **5-(4-Hydroxyphenyl)nicotinic acid** solid.[\[1\]](#)
- Anhydrous DMSO (Sigma-Aldrich or equivalent, ≥99.9%).
- Vortex mixer.
- Amber glass vials (borosilicate).

Procedure:

- **Calculate:** Determine the mass required for a 50 mM stock.
 - Example: To make 1 mL of 50 mM stock, weigh 10.76 mg of powder.
 - Formula:
$$\text{Mass (mg)} = \frac{\text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}}{1000}$$
- **Weigh:** Accurately weigh the powder into a sterile microcentrifuge tube or amber vial.
- **Solubilize:** Add the calculated volume of anhydrous DMSO.
- **Mix:** Vortex vigorously for 30–60 seconds. The solution should be clear and colorless to pale yellow.
 - Note: If particles remain, sonicate in a water bath at 37°C for 5 minutes.
- **Storage:** Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol B: Preparation of Aqueous Stock (DMSO-Free)

Best for: In vivo studies or sensitive primary cell lines where DMSO toxicity is a concern.

Materials:

- 0.1 M NaOH (Sodium Hydroxide).

- 1X PBS (Phosphate Buffered Saline), pH 7.4.
- pH meter or micro-pH strips.

Procedure:

- Weigh: Weigh 10.76 mg of powder (for ~10 mM final conc in 5 mL).
- Initial Dissolution: Add 100 μ L of 1.0 M NaOH (or 1 mL of 0.1 M NaOH) directly to the powder. Vortex. The high pH will deprotonate the acid and phenol, driving solubility.
- Dilution: Slowly add PBS or water to reach ~90% of the final volume.
- pH Adjustment (Critical):
 - The solution will be very basic. Use 0.1 M HCl to lower the pH slowly.
 - Stop at pH 7.5 – 8.0.
 - Warning: Do not overshoot to pH < 7.0, or the compound may precipitate as it approaches its isoelectric point.
- Filter: Sterilize using a 0.22 μ m PES syringe filter.
- Use Immediately: Aqueous solutions are less stable than DMSO stocks due to potential oxidation of the phenolate. Prepare fresh.

Experimental Application & Troubleshooting

Dilution into Assay Media

When diluting the DMSO stock into aqueous media (e.g., cell culture medium), a "solubility shock" can occur.

The "1% Rule": Never exceed 1% v/v DMSO in the final assay unless validated.

- Correct Method: Add the DMSO stock to the center of the vortexing buffer to ensure rapid dispersion.

- Incorrect Method: Dropping DMSO stock onto static media often causes local high concentration, leading to microprecipitate formation that is invisible to the naked eye but affects IC50 values.

Troubleshooting Table

Observation	Probable Cause	Corrective Action
Cloudiness upon dilution	"Crash-out" due to low solubility in neutral pH.	(1) Lower the final concentration.(2) Ensure assay buffer pH is ≥ 7.4 .(3) Pre-warm media to 37°C.
Yellow discoloration	Oxidation of the phenolic group.	(1) Check storage age.(2) Ensure stocks are protected from light (amber vials).(3) Use fresh DMSO.
Inconsistent IC50 data	Microprecipitation or adhesion to plastics.	(1) Add 0.01% Tween-20 or Triton X-100 to assay buffer to stabilize the colloid.(2) Use glass-coated or low-binding plasticware.

References

- Compound Data: PubChem. **5-(4-Hydroxyphenyl)nicotinic acid** (CID 46884577). National Library of Medicine. [\[Link\]](#)
- pKa Estimation Principles: DrugBank Online. Niacin (Nicotinic Acid) Pharmacology & Properties. [\[Link\]](#)^[2]

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Sources

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- [2. Nicotinic acid - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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